

Long-term storage conditions for T-2513 hydrochloride powder

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Compound of Interest

Compound Name: T-2513 hydrochloride

Cat. No.: B12415720

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T-2513 Hydrochloride: Technical Support Center

This technical support guide provides detailed information on the long-term storage and handling of **T-2513 hydrochloride** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for **T-2513 hydrochloride** powder?

For maximal stability, **T-2513 hydrochloride** powder should be stored at -20°C.^{[1][2][3]} Under these conditions, the powder is stable for up to two years.^{[1][2]} It is crucial to store the compound in a tightly sealed container in a dry and well-ventilated area.^[4]

Q2: How should I handle **T-2513 hydrochloride** powder upon receipt?

Upon receiving **T-2513 hydrochloride**, it is recommended to allow the product to equilibrate to room temperature for at least one hour before opening the vial.^[2] Handling should occur in a well-ventilated space while wearing appropriate personal protective equipment (PPE), including gloves and eye protection, to avoid contact with skin and eyes.^[4] Measures should be taken to prevent the formation of dust.^[4]

Q3: Can I prepare stock solutions of **T-2513 hydrochloride** in advance?

While it is best to prepare and use solutions on the same day, stock solutions can be made in advance.[2] For solutions prepared in DMSO, they can be stored for up to 6 months at -80°C or for 2 weeks at 4°C.[1][2] It is advisable to store stock solutions in small aliquots in tightly sealed vials to minimize freeze-thaw cycles.[2]

Q4: What are the signs of degradation of **T-2513 hydrochloride** powder?

Visible signs of degradation can include changes in color, texture, or clumping of the powder, which may indicate moisture absorption. While not explicitly detailed in the provided search results, any noticeable deviation from a white solid appearance should be treated with caution.

Troubleshooting Guide

Problem	Possible Cause	Recommended Action
Reduced Potency or Inconsistent Results	Improper storage temperature	Verify that the powder has been consistently stored at -20°C.
Frequent freeze-thaw cycles of stock solutions	Prepare smaller aliquots of stock solutions to avoid repeated temperature changes.	
Exposure to moisture or air	Ensure the container is always tightly sealed after use and stored in a dry environment.	
Difficulty Dissolving the Powder	Compound has not equilibrated to room temperature	Allow the vial to sit at room temperature for at least one hour before opening and preparing a solution.[2]
Incorrect solvent	T-2513 hydrochloride is slightly soluble in water (approximately 0.01 g/mL at 25°C).[5] For higher concentrations, consider using DMSO.	

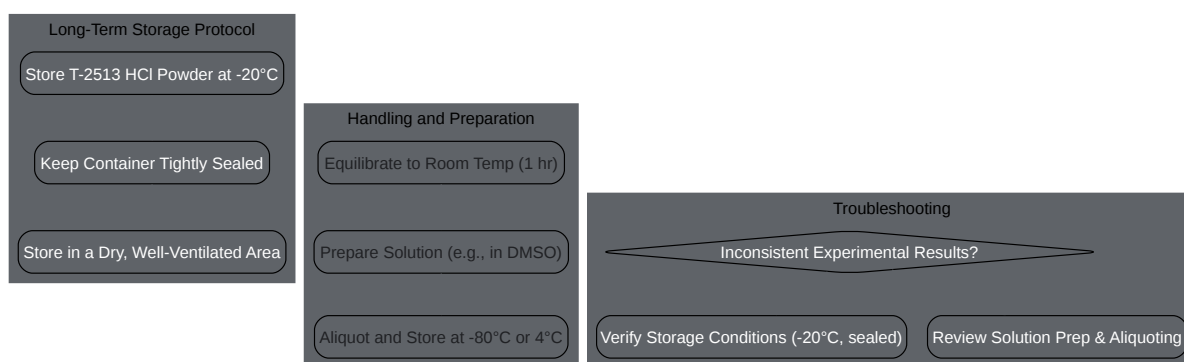
Quantitative Storage Data

Form	Solvent	Storage Temperature	Storage Duration
Powder	N/A	-20°C	2 years[1][2]
Solution	DMSO	-80°C	6 months[1][2]
Solution	DMSO	4°C	2 weeks[1][2]

Experimental Protocols

Detailed experimental protocols for the use of **T-2513 hydrochloride** as a selective topoisomerase I inhibitor can vary significantly based on the specific cell lines and assays being employed. As a starting point, researchers can refer to studies investigating its cytotoxic effects on various human tumor cell lines.

Visual Guides



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Caption: Workflow for Storage and Troubleshooting of **T-2513 Hydrochloride**.

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